Validating the Proposed Mechanism of Action of Aspochracin: A Comparative Guide

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Compound of Interest

Compound Name: *Aspochracin*

Cat. No.: *B12351442*

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This guide provides a comparative analysis of the proposed mechanism of action of **Aspochracin**, an insecticidal cyclotripeptide produced by the fungus Aspergillus ochraceus. While the precise molecular target of **Aspochracin** remains to be definitively validated, current evidence suggests a plausible role as an inhibitor of the mitochondrial respiratory chain. This document summarizes the available data, presents detailed experimental protocols to test this hypothesis, and compares **Aspochracin** with other insecticides that share a similar proposed mechanism.

Proposed Mechanism of Action: Inhibition of Mitochondrial Complex I

Aspochracin is a cyclotripeptide composed of N-methyl-L-alanine, N-methyl-L-valine, and L-ornithine, featuring an octatrienoic acid side chain. This side chain is critical for its biological activity, as its hydrogenation leads to a complete loss of insecticidal properties[1]. While direct experimental evidence for **Aspochracin**'s mechanism is limited, the activity of a related compound from Aspergillus ochraceus, circumdatin, provides a strong lead. Circumdatins have been shown to inhibit the mammalian mitochondrial respiratory chain, specifically targeting

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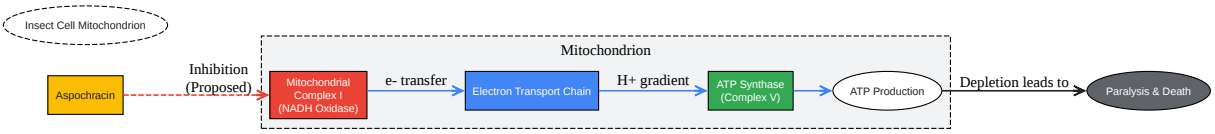
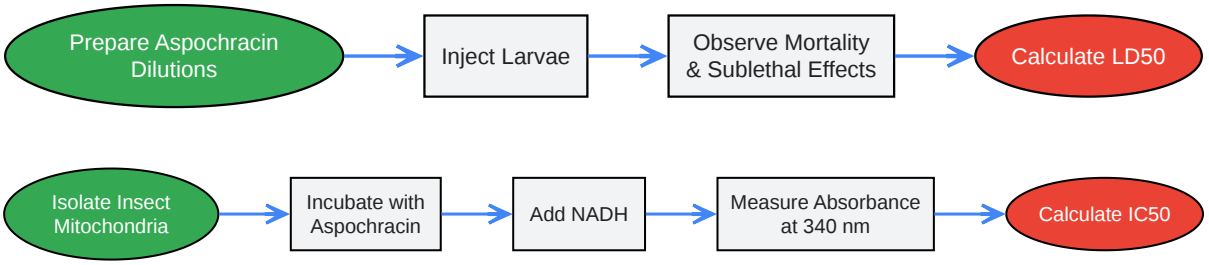
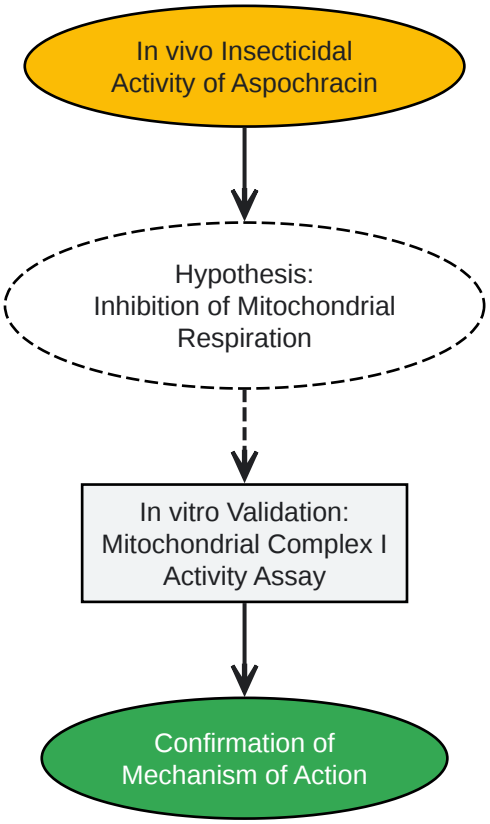
NADH oxidase (Complex I)[2]. This suggests that **Aspochracin** may share this mode of action, disrupting cellular energy production in insects and leading to paralysis and death.

Aspochracin has demonstrated significant insecticidal activity, causing paralysis in silkworm (Bombyx mori) and fall webworm (Hyphantria cunea) larvae at a minimal concentration of 17 µg/g when administered by injection[3].







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